

Essential Safety and Operational Guide for Handling 2-Methyl-1-heptene

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Compound of Interest

Compound Name: 2-Methyl-1-heptene

Cat. No.: B091929

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This guide provides immediate and essential safety protocols and logistical information for the handling and disposal of **2-Methyl-1-heptene**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of key quantitative data for **2-Methyl-1-heptene** is presented below for easy reference.

Property	Value
CAS Number	15870-10-7 [1] [2]
Molecular Formula	C ₈ H ₁₆ [3]
Molecular Weight	112.21 g/mol [1] [3]
Appearance	Colorless to Almost colorless clear liquid
Boiling Point	117-120 °C [1] [4]
Density	0.713 g/mL at 25 °C [1] [4]
Vapor Pressure	38 mmHg (37.7 °C) [1] [4]
Flash Point	10 °C (50.0 °F) - closed cup [1] [4]

Hazard Identification and GHS Classification

2-Methyl-1-heptene is classified as a hazardous substance. The following table summarizes its GHS classifications.

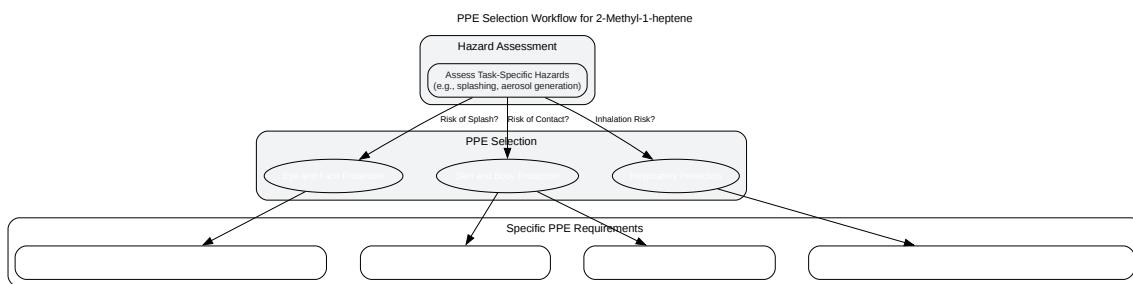
Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor ^{[3][5][6]}
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways ^{[3][5][6]}

Signal Word: Danger^{[1][5]}

Personal Protective Equipment (PPE) Selection

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense in ensuring your safety when handling **2-Methyl-1-heptene**.

PPE Selection Workflow



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Caption: PPE selection workflow for handling **2-Methyl-1-heptene**.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

1. Engineering Controls and Preparation

- Ventilation: Always handle **2-Methyl-1-heptene** in a well-ventilated area. A certified chemical fume hood is recommended.[5][7]

- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[5][8]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Emergency Equipment: Ensure an emergency eye wash station and safety shower are readily accessible.[8]

2. Chemical Handling

- Avoid Contact: Prevent contact with skin and eyes.[5]
- Avoid Inhalation: Avoid breathing vapors, mist, or gas.[5]
- Personal Protective Equipment (PPE): Wear the appropriate PPE as determined by your risk assessment (see PPE Selection Workflow). This includes, at a minimum, safety goggles with side shields, chemical-impermeable gloves, and a lab coat.[5][9]
- Dispensing: When transferring the liquid, use only non-sparking tools and ensure proper ventilation.[5]

3. Storage

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[8]
- Security: Store in a locked-up area.[5]

Emergency Procedures

Spill Response

- Evacuate: Evacuate personnel from the immediate area.[5]
- Ventilate: Ensure adequate ventilation of the spill area.

- Containment: Prevent further leakage or spillage if it is safe to do so. Cover drains to prevent the chemical from entering them.[5]
- Clean-up: Use spark-proof tools and explosion-proof equipment. Absorb the spill with inert material (e.g., dry sand or earth) and place it in a suitable, closed container for disposal.[5][8]

First Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse the affected areas with water or shower.[5] If skin irritation occurs, get medical advice/attention.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- If Swallowed: Do NOT induce vomiting. Get emergency medical help immediately.[5]

Disposal Plan

Waste Disposal

- Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[8]
- Procedure: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[5] Do not let the product enter drains.[7] Contaminated packaging should be disposed of in the same manner as the product itself.

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